

# Paclobutrazol: Application Notes and Protocols for Inducing Flowering in Horticultural Crops

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## Compound of Interest

Compound Name: *Paclobutrazol*

Cat. No.: *B033190*

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## Introduction

**Paclobutrazol** (PBZ) is a plant growth regulator belonging to the triazole family of chemical compounds.[1][2] It is widely utilized in horticulture to manage plant growth and induce flowering in a variety of crops.[1][3][4] The primary mode of action of **paclobutrazol** is the inhibition of gibberellin biosynthesis, a key plant hormone responsible for vegetative growth.[1][2][5][6] By suppressing gibberellin production, PBZ curtails excessive vegetative vigor, leading to a redirection of the plant's resources towards reproductive development, thereby promoting flower initiation and development.[1][5][7] This document provides detailed application notes, protocols, and a summary of quantitative data on the use of **paclobutrazol** for flowering induction in select horticultural crops.

## Mechanism of Action

**Paclobutrazol's** primary effect is the inhibition of the ent-kaurene oxidase enzyme, which is a critical step in the gibberellin biosynthesis pathway.[2][6][7] This enzyme, a cytochrome P450 monooxygenase, is responsible for the oxidation of ent-kaurene to ent-kaurenoic acid.[2][7] By blocking this step, PBZ significantly reduces the levels of active gibberellins in the plant.

The reduction in gibberellins leads to several physiological responses that favor flowering:

- **Reduced Vegetative Growth:** A decrease in internode elongation results in more compact plant growth.[1][5]
- **Altered Carbon to Nitrogen (C:N) Ratio:** With reduced vegetative growth, there is an accumulation of carbohydrates, which alters the C:N ratio, a factor known to influence flowering.[7]
- **Hormonal Crosstalk:** The inhibition of the gibberellin pathway can influence the synthesis and catabolism of other phytohormones, such as an increase in abscisic acid and cytokinins, which can also play a role in flower induction.[7]
- **Upregulation of Floral Identity Genes:** Studies in apple have shown that **paclobutrazol** treatment can lead to the upregulation of genes involved in floral meristem identity, such as MdSPL3.[8]

## Data Presentation: Efficacy of Paclobutrazol in Flowering Induction

The following tables summarize quantitative data from various studies on the application of **paclobutrazol** for inducing flowering in different horticultural crops.

Table 1: **Paclobutrazol** Application in Mango (*Mangifera indica*)

Cultivar	Application Method	Paclobutrazol Concentration/Dose	Timing of Application	Key Findings	Reference
'Mahachanok'	Foliar Spray	1,000 mg/L followed by 2,000 mg/L	15 and 30 days after pruning	Earliest flowering (106.5 days), 72.5% of new shoots flowering.	<a href="#">[9]</a> <a href="#">[10]</a>
'Namdokmai-sitong'	Foliar Spray	500, 1,000, 1,500, 2,000 mg/L	15 days after pruning, repeated at 30 days	Effective in promoting earlier flowering and a higher percentage of flowering shoots.	<a href="#">[11]</a>
Hybrid Mangoes	Soil Drench	5 ml/plant (1.25 g active ingredient)	Post-harvest	85% flowering in the first period and 82.5% in the second, compared to 27.5% in control. Flowers appeared 58 days earlier.	<a href="#">[12]</a>
'Langra'	Soil Drench	4 g/tree	Off-season	More effective than foliar spray in increasing flowering,	

fruit set, and  
yield.

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Table 2: **Paclobutrazol** Application in Other Horticultural Crops

Crop	Cultivar	Application Method	Paclobutrazol Concentration/Dose	Timing of Application	Key Findings	Reference
Pineapple (Ananas comosus)	'Mauritius'	Applied to the center of the leaf rosette	100 ppm	8 months after planting	Reduced time to 50% flowering to 67.26 days from 124.35 days in control.	[3]
Citrus (Citrus aurantifolia)	Mexican Lime	Soil Drench	60 ml/tree (Cultar 25% PBZ)	June	Produced the greatest flowering response and yield increases.	[13]
Citrus (Citrus sp.)	'Ponkan' Mandarin	Not specified	Not specified	Not specified	Can cause flower deformation as an undesirable effect.	
Marigold (Tagetes erecta)	'Pusa Narangi Gainda'	Soil Application	5-6 mg/plant	Not specified	Early bud initiation and flowering.	[14]

Camellia (Camellia tamdaoensis)	-	Not specified	100 and 200 ppm	Not specified	Induced an average of 13 and 30 flowers per plant respectivel y, while control plants did not flower.	[15]
Cannabis (Cannabis sativa)	Clonal cultivar	In vitro culture medium	10 µM	During in vitro growth	Resulted in the greatest number of flowers (7.95 per plantlet).	[7]

## Experimental Protocols

### Protocol 1: Induction of Flowering in Mango (*Mangifera indica*) using Foliar Spray

This protocol is based on studies conducted on 'Mahachanok' and 'Namdokmai-sitong' mango cultivars.[9][10][11]

1. Plant Material: Mature, healthy mango trees of the desired cultivar.
2. Experimental Design: A Completely Randomized Design (CRD) with a minimum of 4 replications per treatment. Each replicate consists of a single tree.
3. Treatments:
  - Control (untreated).
  - **Paclobutrazol** at varying concentrations (e.g., 500, 1,000, 1,500, 2,000 mg/L).
  - A sequential application of a lower concentration followed by a higher concentration (e.g., 1,000 mg/L followed by 2,000 mg/L).

#### 4. Preparation of **Paclobutrazol** Solution:

- Use a commercial formulation of **paclobutrazol** (e.g., 25% w/v).
- Calculate the required amount of product to achieve the desired concentration in a specific volume of water. For example, to make 1 liter of a 1,000 mg/L solution from a 25% (250 g/L) product, you would need 4 ml of the product.
- Mix the calculated amount of **paclobutrazol** with water and a non-ionic surfactant to ensure even coverage.

#### 5. Application:

- Apply the first foliar spray at a specific time point, for instance, 15 days after pruning.
- Spray the solution to the point of runoff, ensuring complete coverage of the foliage.
- Apply a second spray at a subsequent time point, for example, 30 days after the first application, with the same or a different concentration as per the experimental design.

#### 6. Data Collection:

- Time to flowering (days from pruning to first flower emergence).
  - Percentage of flowering shoots.
  - Length of flower panicles.
  - Observations for any phytotoxicity symptoms such as stunted growth or malformed panicles.
- [\[9\]](#)[\[10\]](#)

## Protocol 2: Induction of Flowering in Pineapple (*Ananas comosus*)

This protocol is adapted from a study on the 'Mauritius' pineapple cultivar.[\[3\]](#)

1. Plant Material: Pineapple plants of the desired cultivar, typically around 8 months of age.

2. Experimental Design: A Randomized Block Design (RBD) with 3 replications and a suitable number of plants per treatment (e.g., 10 plants per replication).

#### 3. Treatments:

- Control (untreated).
- **Paclobutrazol** at various concentrations (e.g., 100 ppm, 200 ppm, 300 ppm).

#### 4. Preparation of **Paclobutrazol** Solution:

- Prepare stock solutions of **paclobutrazol**.
- Dilute the stock solution to the final desired concentrations.

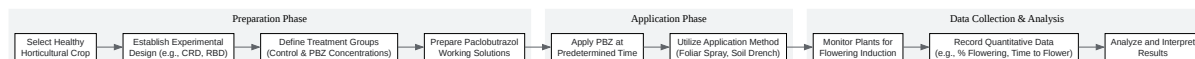
#### 5. Application:

- Apply a fixed volume of the solution (e.g., 50 ml) to the center of the leaf rosette of each plant.

#### 6. Data Collection:

- Number of days to "red heart" initiation (an early sign of flowering in pineapple).
- Number of days to 50% flowering.
- Flowering percentage (number of plants that flowered / total number of plants).
- Leaf chlorophyll content can also be measured to assess any physiological side effects.

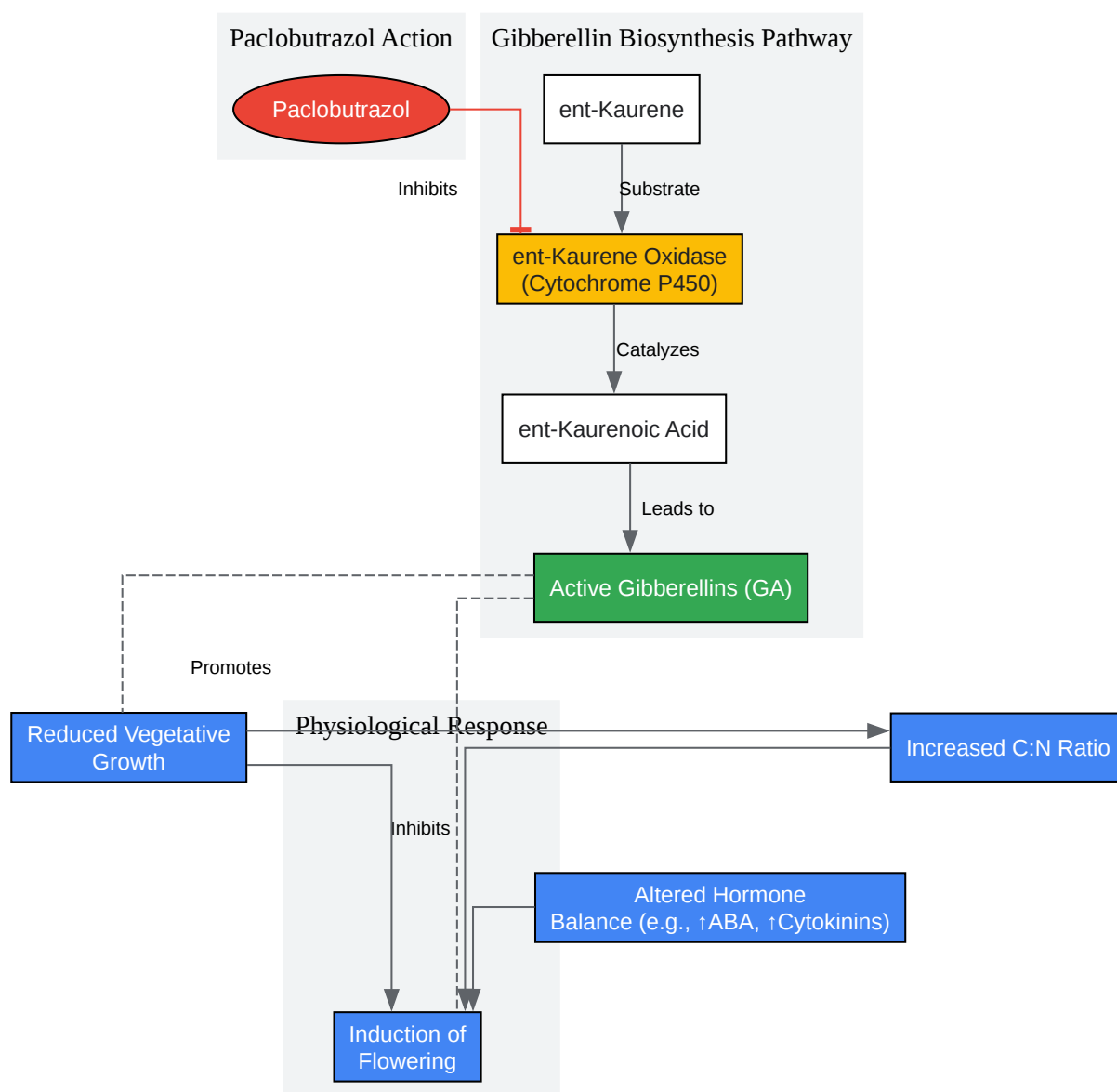
## Visualizations



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Caption: Experimental workflow for **paclobutrazol** application in horticultural crops.





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Caption: Signaling pathway of **paclobutrazol** in inhibiting gibberellin biosynthesis.

## Concluding Remarks

**Paclobutrazol** is a potent tool for manipulating the transition from vegetative to reproductive growth in a wide range of horticultural crops. Its effectiveness is highly dependent on the species, cultivar, concentration, timing, and method of application.[4] While it can significantly enhance flowering and yield, it is crucial to conduct preliminary trials to determine the optimal application parameters for a specific crop and growing condition to avoid potential phytotoxicity, such as stunted growth or malformed flowers and fruits.[9][11] Researchers and professionals should adhere to safety guidelines during the handling and application of **paclobutrazol**.

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